

Personal protective equipment for handling CEP-28122 mesylate salt

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Compound of Interest

Compound Name: CEP-28122 mesylate salt

Cat. No.: B10762211

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Essential Safety and Handling Guide for CEP-28122 Mesylate Salt

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CEP-28122 mesylate salt**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent, selective, and orally bioavailable ALK inhibitor.^{[1][2]}

Compound Information and Physical Properties

Property	Value	Reference
Product Name	CEP-28122 (mesylate salt)	[3]
Synonyms	CEP-28122 Mesylate, CEP28122 Mesylate	[4]
Catalog Number	HY-18030A	[3]
Molecular Formula	C ₂₉ H ₃₉ ClN ₆ O ₆ S	[3][5]
Molecular Weight	635.17 g/mol	[3][5]
Appearance	White to off-white solid	[5]
Purity	≥99.79%	[5][6]
IUPAC Name	(1S,2S,3R,4R)-3-((5-chloro-2- (((S)-1-methoxy-7-morpholino- 6,7,8,9-tetrahydro-5H- benzo[5]annulen-2- yl)amino)pyrimidin-4- yl)amino)bicyclo[2.2.1]hept-5- ene-2-carboxamide methanesulfonate	[6][7]
CAS Number	2070009-30-0	[2][5]
Solubility	DMSO: 6.4 mg/mL (10.08 mM)	[8]

Hazard Identification and Safety Precautions

While the supplier's Safety Data Sheet (SDS) classifies **CEP-28122 mesylate salt** as not a hazardous substance or mixture, it is crucial to handle it with care as a potent bioactive compound with limited toxicological data.[3] Always assume that a research chemical is hazardous and take appropriate precautions.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.

- Ensure a safety shower and eyewash station are readily accessible.[\[3\]](#)

Personal Protective Equipment (PPE): The following PPE should be worn at all times when handling **CEP-28122 mesylate salt**:

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields. [3]	Protects eyes from splashes or airborne particles of the compound.
Hand Protection	Chemically resistant protective gloves (e.g., nitrile).	Prevents direct skin contact. Check glove manufacturer's data for compatibility.
Body Protection	Impervious clothing, such as a fully-buttoned lab coat. [3]	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory	Use a respirator if ventilation is inadequate or when handling large quantities.	Although not specified in the SDS, this is a prudent measure for potent compounds.

Step-by-Step Handling and Operational Plan

Receiving and Storage:

- Upon receipt, visually inspect the package for any damage or leaks.
- Store the solid compound at 4°C in a tightly sealed container, protected from moisture.[\[5\]](#)
- For prepared solutions, adhere to the following storage guidelines to prevent degradation:
 - -80°C: Stable for up to 6 months.[\[2\]](#)[\[5\]](#)
 - -20°C: Stable for up to 1 month.[\[2\]](#)[\[5\]](#)

- Always store sealed and away from moisture.[2][5] It is recommended to aliquot solutions to avoid repeated freeze-thaw cycles.[2]

Weighing and Solution Preparation:

- Perform all weighing and solution preparation inside a chemical fume hood or a ventilated balance enclosure.
- Use dedicated, clean spatulas and weighing boats.
- To prepare a stock solution, slowly add the solvent (e.g., DMSO) to the pre-weighed solid to avoid generating dust. Sonication may be required to fully dissolve the compound.[8]
- Clearly label all prepared solutions with the compound name, concentration, solvent, date of preparation, and storage conditions.

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. Seek prompt medical attention.[3]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

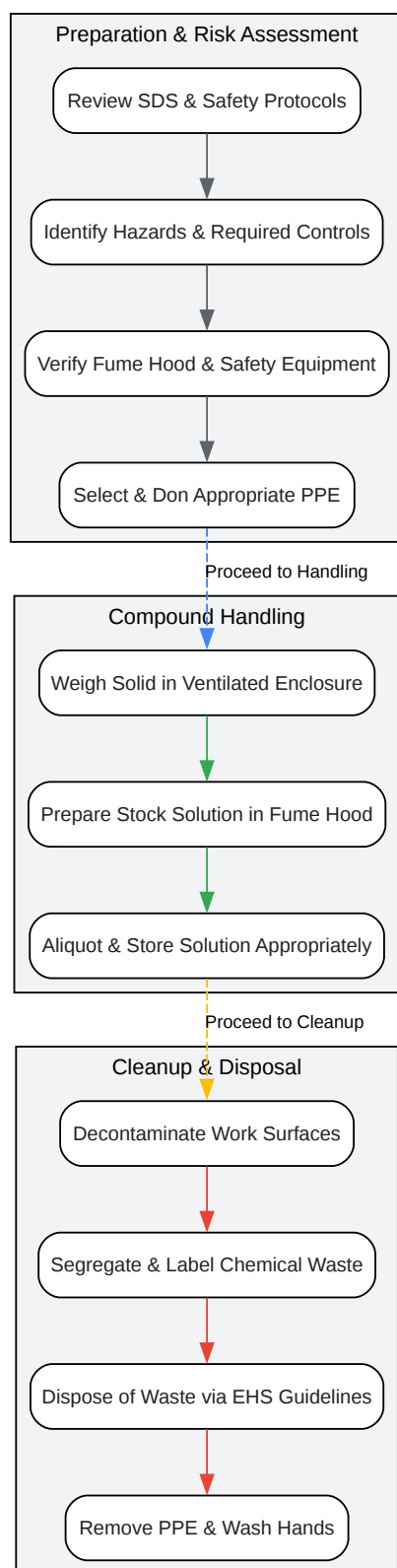
All waste containing **CEP-28122 mesylate salt** must be treated as chemical waste.

- Solid Waste: Collect all contaminated disposables (e.g., gloves, weighing boats, paper towels) in a dedicated, sealed, and clearly labeled chemical waste bag or container.

- Liquid Waste: Collect all unused solutions and rinse liquids in a labeled, sealed hazardous waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **CEP-28122 mesylate salt**.



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Caption: Workflow for Safe Handling of **CEP-28122 Mesylate Salt**.

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- To cite this document: BenchChem. [Personal protective equipment for handling CEP-28122 mesylate salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10762211#personal-protective-equipment-for-handling-cep-28122-mesylate-salt]

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